

Preparing Oligomycin E Stock Solutions for Cellular Assays

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Compound of Interest

Compound Name: Oligomycin E

Cat. No.: B561191

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Application Note & Protocol

For researchers, scientists, and drug development professionals investigating cellular metabolism and mitochondrial function, precise and reliable preparation of inhibitor stock solutions is paramount. **Oligomycin E**, a potent inhibitor of F_0F_1 ATP synthase, is a critical tool for dissecting the intricacies of oxidative phosphorylation. This document provides a detailed protocol for the preparation, storage, and application of **Oligomycin E** stock solutions to ensure experimental reproducibility and accuracy.

Introduction

Oligomycin E is a macrolide antibiotic belonging to the oligomycin family, which are known inhibitors of mitochondrial ATP synthase.^[1] By binding to the F_0 subunit of the enzyme, **oligomycin E** blocks the proton channel, thereby inhibiting ATP synthesis. This targeted action makes it an invaluable tool for studying cellular bioenergetics, including measuring ATP-linked respiration and inducing a metabolic shift towards glycolysis. While oligomycin is often used as a complex of several isomers (A, B, C), this protocol focuses on the preparation of stock solutions for **Oligomycin E** specifically.

Quantitative Data Summary

For accurate and reproducible experimental results, it is crucial to start with a well-characterized and properly prepared stock solution. The following table summarizes the key quantitative data for **Oligomycin E** and the more commonly referenced Oligomycin A/complex,

which can be used as a reference due to the limited availability of specific quantitative data for **Oligomycin E**.

Property	Oligomycin E	Oligomycin A / Complex	Source
Molecular Weight	821.1 g/mol	~791.1 g/mol	[1]
Solubility in DMSO	Soluble	~20-300 mg/mL	[2][3]
Solubility in Ethanol	Soluble	~30-200 mg/mL	[2]
Recommended Stock Concentration	1-10 mM	1-10 mM	[4]
Typical Working Concentration	0.5 - 10 μ M	0.5 - 10 μ M	[2]
Storage of Stock Solution	-20°C	-20°C, desiccated, protected from light	[2]
Stability of Stock Solution	Data not available	Up to 3 months in DMSO or ethanol at -20°C	[2]

Note: While qualitative solubility for **Oligomycin E** in DMSO and ethanol is established, the quantitative values provided are for Oligomycin A or the oligomycin complex. These values serve as a reliable estimate for preparing **Oligomycin E** stock solutions.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Oligomycin E Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Oligomycin E** in dimethyl sulfoxide (DMSO).

Materials:

- **Oligomycin E** (lyophilized powder)

- Anhydrous dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibration:** Allow the vial of lyophilized **Oligomycin E** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh out a desired amount of **Oligomycin E** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 8.21 mg of **Oligomycin E** (Molecular Weight: 821.1 g/mol).
- **Dissolution:** Add the weighed **Oligomycin E** to a sterile microcentrifuge tube. Add the appropriate volume of anhydrous DMSO. For 8.21 mg of **Oligomycin E**, add 1 mL of DMSO to achieve a 10 mM concentration.
- **Mixing:** Vortex the solution thoroughly until the **Oligomycin E** is completely dissolved. Visually inspect the solution to ensure there are no particulates.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes. Store the aliquots at -20°C, protected from light and moisture.^[2] This practice minimizes freeze-thaw cycles, which can degrade the compound.
^[2]

Protocol 2: ATP Synthase Inhibition Assay in Cultured Cells

This protocol outlines a general procedure for using the **Oligomycin E** stock solution to inhibit ATP synthase and measure the resulting effect on cellular respiration, a common application in metabolic studies.

Materials:

- Cultured cells of interest
- Cell culture medium
- **Oligomycin E** stock solution (prepared as in Protocol 1)
- Multi-well cell culture plates (e.g., 96-well)
- Instrument for measuring oxygen consumption rate (OCR), such as a Seahorse XF Analyzer
- Other metabolic modulators (e.g., FCCP, rotenone/antimycin A) as required by the specific assay

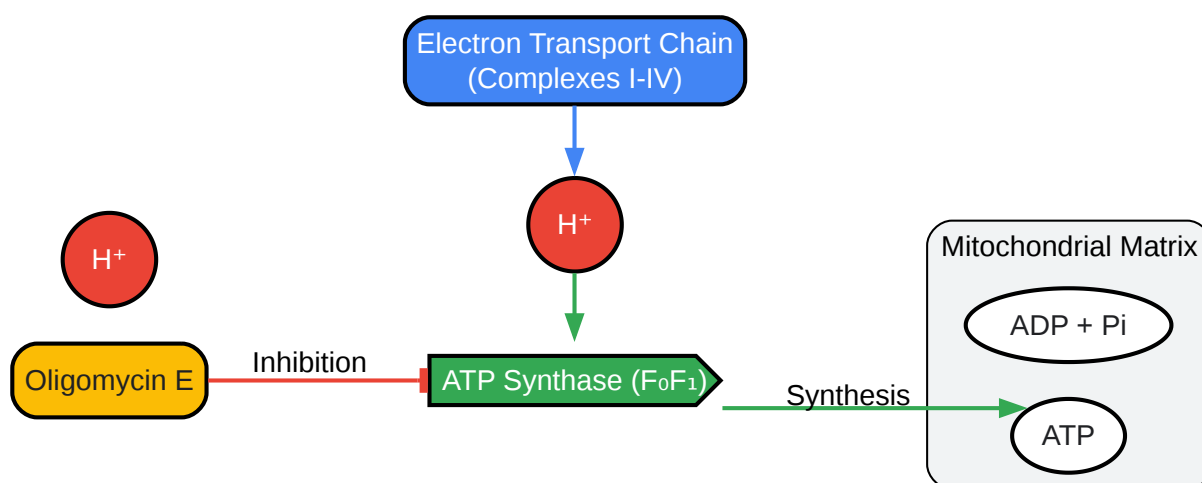
Procedure:

- **Cell Seeding:** Seed the cells in a multi-well plate at a density appropriate for the cell line and the duration of the experiment. Allow the cells to adhere and grow overnight.
- **Preparation of Working Solution:** On the day of the experiment, thaw an aliquot of the **Oligomycin E** stock solution. Prepare a working solution by diluting the stock solution in the appropriate cell culture medium to the desired final concentration. A typical working concentration range is 0.5 - 10 μM .^[2] For example, to achieve a final concentration of 1 μM in 100 μL of medium, add 0.1 μL of the 10 mM stock solution.
- **Treatment:** Remove the existing culture medium from the cells and replace it with the medium containing the desired concentration of **Oligomycin E**.
- **Incubation:** Incubate the cells for the desired period. The incubation time can range from minutes to hours, depending on the experimental goals.^[2]
- **Measurement of Oxygen Consumption Rate (OCR):** Following incubation, measure the OCR according to the instrument manufacturer's instructions. The injection of **Oligomycin E** will typically cause a sharp decrease in OCR, which corresponds to the ATP-linked respiration.
- **Data Analysis:** Analyze the OCR data to determine the extent of ATP synthase inhibition and the cellular reliance on oxidative phosphorylation.

Visualizations

Signaling Pathway of Oligomycin E Action

The following diagram illustrates the mechanism of action of **Oligomycin E** in the context of the mitochondrial electron transport chain and ATP synthesis.

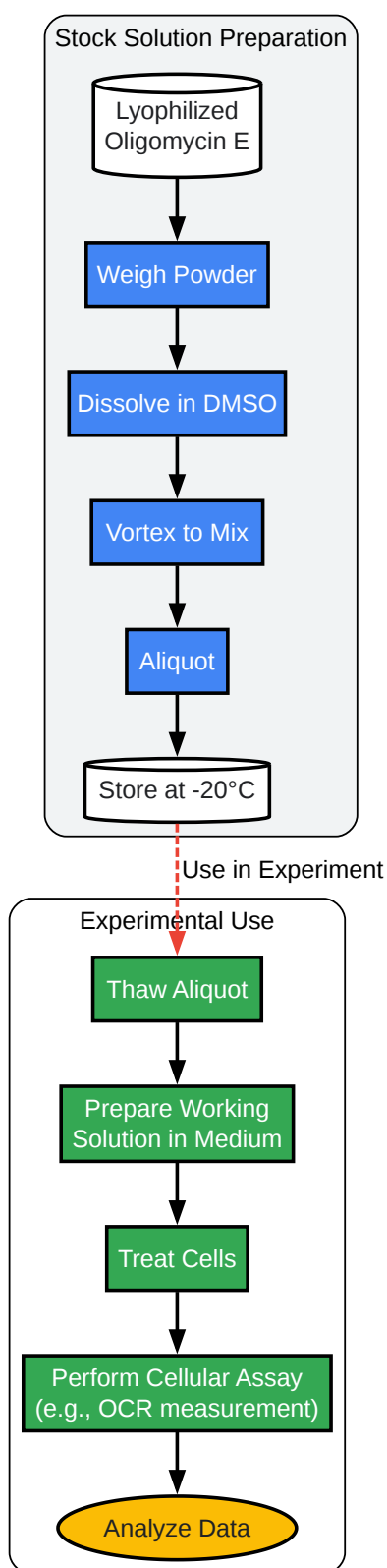


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Caption: Mechanism of **Oligomycin E** inhibition of mitochondrial ATP synthase.

Experimental Workflow for Stock Solution Preparation and Use

This diagram outlines the key steps from receiving the lyophilized compound to its application in a cellular assay.



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